

Application Notes and Protocols: RWJ 63556 Administration in the Rat Paw Edema Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: RWJ 63556

Cat. No.: B15609246

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The carrageenan-induced rat paw edema assay is a classical and widely utilized in vivo model for the evaluation of acute inflammation and the screening of potential anti-inflammatory agents. Carrageenan, a sulfated polysaccharide, induces a biphasic inflammatory response when injected into the sub-plantar tissue of the rat hind paw. The initial phase (0-1 hour) is characterized by the release of histamine, serotonin, and bradykinin, while the later phase (1-6 hours) is associated with the production of prostaglandins and leukotrienes, mediated by cyclooxygenase-2 (COX-2) and lipoxygenase (LOX) enzymes, respectively. This later phase is also characterized by neutrophil infiltration.

RWJ 63556 is identified as a dual inhibitor of COX-2 and 5-lipoxygenase, suggesting its potential as a potent anti-inflammatory agent by targeting the key enzymatic pathways responsible for the production of inflammatory mediators. These application notes provide a detailed protocol for the administration and evaluation of **RWJ 63556** in the carrageenan-induced rat paw edema assay.

Experimental Protocols

Materials and Reagents

- Male Wistar rats (150-200 g)

- **RWJ 63556**
- Carrageenan (lambda, Type IV)
- Vehicle for **RWJ 63556** (e.g., 0.5% carboxymethyl cellulose)
- Indomethacin (positive control)
- Saline solution (0.9% NaCl)
- Plethysmometer
- Syringes and needles (27-gauge)

Experimental Procedure

- **Animal Acclimatization:** Acclimatize rats to the laboratory environment for at least one week prior to the experiment, with free access to food and water.
- **Grouping of Animals:** Divide the animals into the following groups (n=6 per group):
 - Group I (Control): Vehicle administration + Carrageenan
 - Group II (Positive Control): Indomethacin (10 mg/kg, p.o.) + Carrageenan
 - Group III-V (Test Groups): **RWJ 63556** (e.g., 10, 30, 100 mg/kg, p.o.) + Carrageenan
- **Baseline Paw Volume Measurement:** Measure the initial volume of the right hind paw of each rat using a plethysmometer before any treatment.
- **Drug Administration:** Administer **RWJ 63556**, indomethacin, or the vehicle orally (p.o.) one hour before the induction of inflammation.
- **Induction of Paw Edema:** One hour after drug administration, inject 0.1 mL of a 1% carrageenan suspension in saline into the sub-plantar surface of the right hind paw of each rat.^[1]
- **Paw Volume Measurement Post-Carrageenan:** Measure the paw volume at 1, 2, 3, 4, and 5 hours after the carrageenan injection using the plethysmometer.^{[2][1]}

- Calculation of Paw Edema and Percentage Inhibition:
 - Calculate the increase in paw volume (edema) for each animal at each time point: Edema (mL) = Paw volume at time 't' - Baseline paw volume.
 - Calculate the percentage inhibition of edema for the treated groups compared to the control group using the following formula: % Inhibition = $[(\text{Edema_control} - \text{Edema_treated}) / \text{Edema_control}] \times 100$

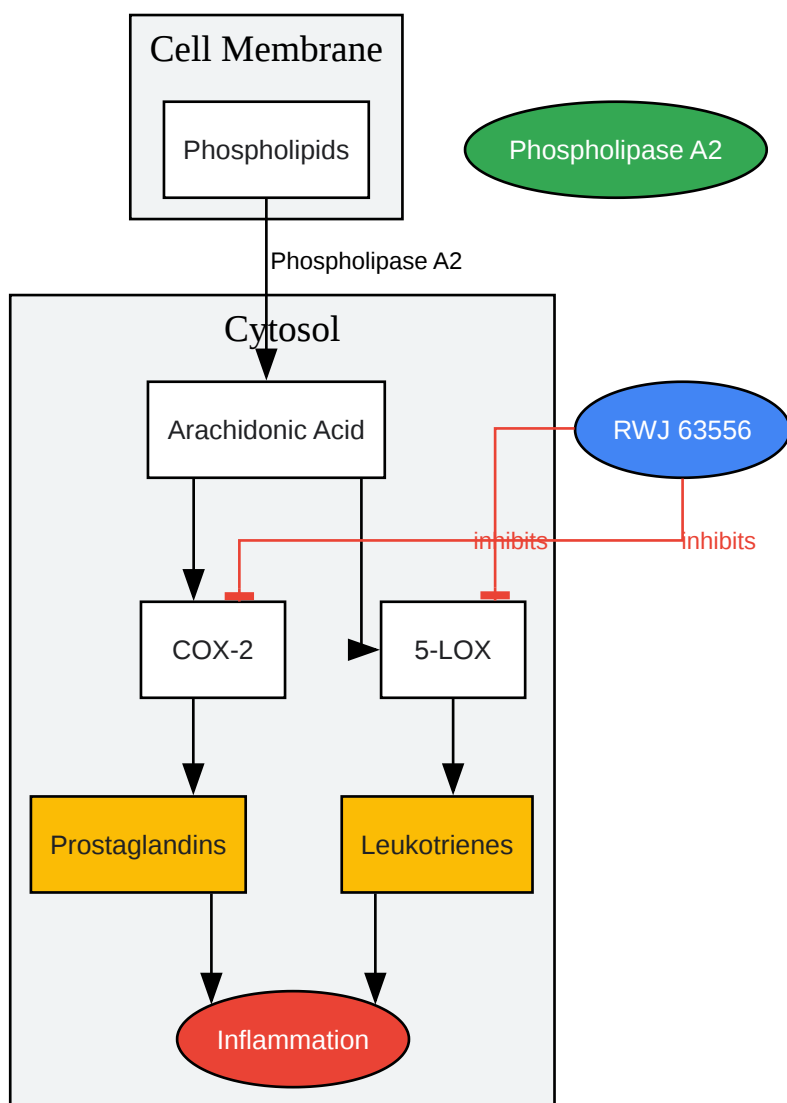
Data Presentation

The following table represents hypothetical data for the effect of **RWJ 63556** on carrageenan-induced paw edema in rats.

Treatment Group	Dose (mg/kg)	Mean Paw Edema (mL) at 3 hours (\pm SEM)	Percentage Inhibition (%)
Control (Vehicle)	-	0.85 \pm 0.05	-
Indomethacin	10	0.34 \pm 0.03	60.0
RWJ 63556	10	0.68 \pm 0.04	20.0
RWJ 63556	30	0.47 \pm 0.04	44.7
RWJ 63556	100	0.29 \pm 0.03	65.9

Visualizations

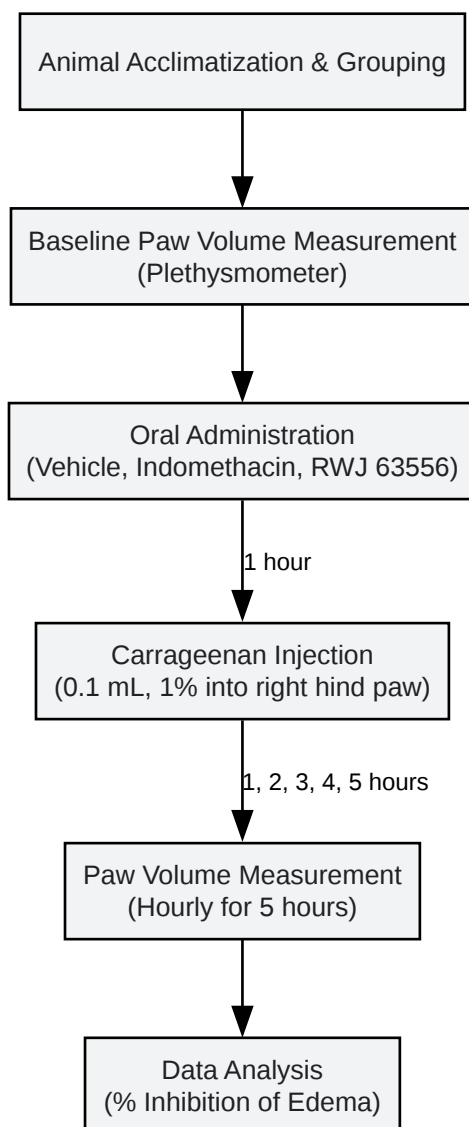
Signaling Pathway of Inflammation and Inhibition by RWJ 63556



[Click to download full resolution via product page](#)

Caption: Inhibition of Inflammatory Pathways by **RWJ 63556**.

Experimental Workflow for Rat Paw Edema Assay



[Click to download full resolution via product page](#)

Caption: Workflow of the Carrageenan-Induced Rat Paw Edema Assay.

Discussion

The carrageenan-induced paw edema model is a robust and reproducible method for assessing the efficacy of novel anti-inflammatory compounds. The biphasic nature of the inflammatory response allows for the dissection of different inflammatory pathways. **RWJ 63556**, as a dual COX-2/5-LOX inhibitor, is expected to demonstrate significant anti-inflammatory activity in this model, particularly in the later phase of inflammation which is dependent on prostaglandins and leukotrienes. The provided protocol offers a standardized

framework for evaluating the dose-dependent effects of **RWJ 63556**. For a comprehensive evaluation, further studies could include histological analysis of the inflamed paw tissue to assess cellular infiltration and cytokine profiling to measure the levels of key inflammatory mediators.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Rat paw oedema modeling and NSAIDs: Timing of effects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. A study of the mechanisms underlying the anti-inflammatory effect of ellagic acid in carrageenan-induced paw edema in rats - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: RWJ 63556 Administration in the Rat Paw Edema Assay]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15609246#rwj-63556-administration-in-rat-paw-edema-assay]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com